

Application Notes and Protocols: A-23187 (Calcimycin)

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Compound of Interest

Compound Name: A-123189

Cat. No.: B1666375

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Introduction

A-23187, also known as Calcimycin, is a potent and widely utilized calcium ionophore.^{[1][2][3]} It functions as a mobile ion-carrier that facilitates the transport of divalent cations, most notably calcium (Ca^{2+}), across biological membranes.^[3] This ability to artificially increase intracellular Ca^{2+} concentrations makes A-23187 an invaluable tool in a multitude of research applications, including the study of calcium signaling pathways, induction of apoptosis and autophagy, and oocyte activation. This document provides a comprehensive guide to the preparation and use of A-23187 solutions in a research setting.

Physicochemical and Solubility Data

For reproducible experimental outcomes, it is critical to start with accurately prepared solutions of A-23187. The following table summarizes the key physicochemical properties and solubility information for A-23187.

Property	Value	Reference
Synonyms	Calcimycin, Antibiotic A-23187, Calcium Ionophore A-23187	
CAS Number	52665-69-7	
Molecular Formula	C ₂₉ H ₃₇ N ₃ O ₆	
Molecular Weight	523.6 g/mol	
Purity	>98%	
Appearance	White to light yellow powder	
Solubility in DMSO	Up to 100 mM (with heating)	
25 mg/mL		
50 mM		
Solubility in Ethanol	5 mg/mL	
10 mM (with gentle warming)		

Stock Solution Preparation Protocol

This protocol outlines the steps for preparing a stock solution of A-23187. It is recommended to prepare a concentrated stock solution in an organic solvent, which can then be diluted to the desired working concentration in aqueous buffers or cell culture media.

Materials:

- A-23187 (lyophilized powder)
- Anhydrous Dimethyl Sulfoxide (DMSO) or Ethanol
- Sterile, conical-bottom polypropylene tubes
- Vortex mixer
- Pipettes and sterile filter tips

Procedure:

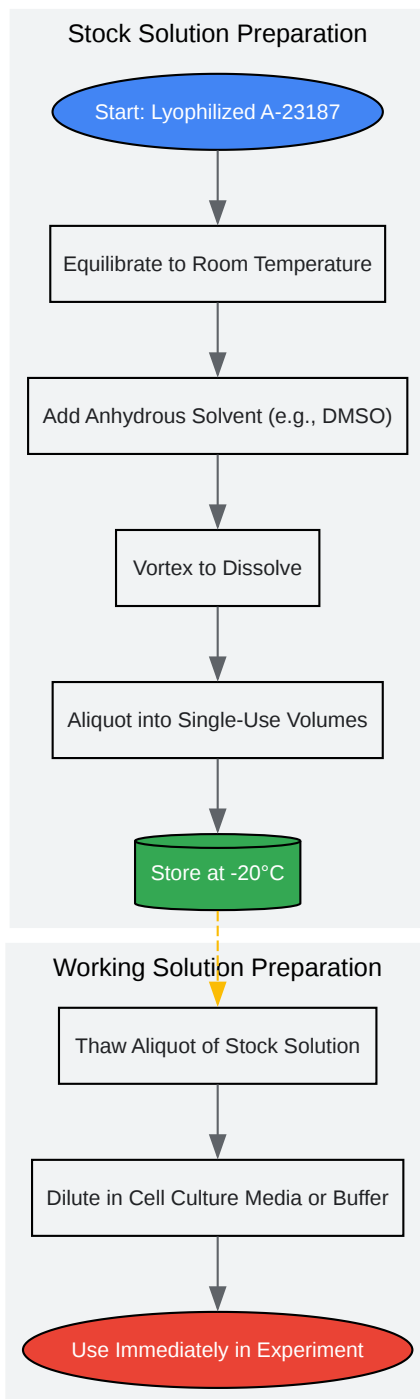
- **Equilibration:** Allow the vial of lyophilized A-23187 powder to equilibrate to room temperature before opening to prevent condensation of moisture.
- **Solvent Addition:** Based on the desired stock concentration, carefully add the appropriate volume of solvent (e.g., DMSO) to the vial of A-23187. For example, to prepare a 15 mM stock solution from 5 mg of A-23187, reconstitute the powder in 0.64 mL of DMSO.
- **Dissolution:** Cap the vial tightly and vortex thoroughly until the powder is completely dissolved. Gentle warming may be required to achieve higher concentrations.
- **Aliquoting:** To avoid repeated freeze-thaw cycles, which can lead to degradation of the compound, it is highly recommended to aliquot the stock solution into smaller, single-use volumes in sterile polypropylene tubes.
- **Storage:** Store the aliquoted stock solutions at -20°C. When stored properly, the stock solution is stable for at least 3 months.

Note on Aqueous Solutions: A-23187 is sparingly soluble in aqueous buffers. To prepare an aqueous working solution, first dissolve A-23187 in an organic solvent like ethanol and then dilute with the aqueous buffer of choice. It is not recommended to store aqueous solutions for more than one day.

Experimental Workflow for A-23187 Solution Preparation

The following diagram illustrates the general workflow for preparing A-23187 solutions for use in cell-based assays.

Experimental Workflow: A-23187 Solution Preparation



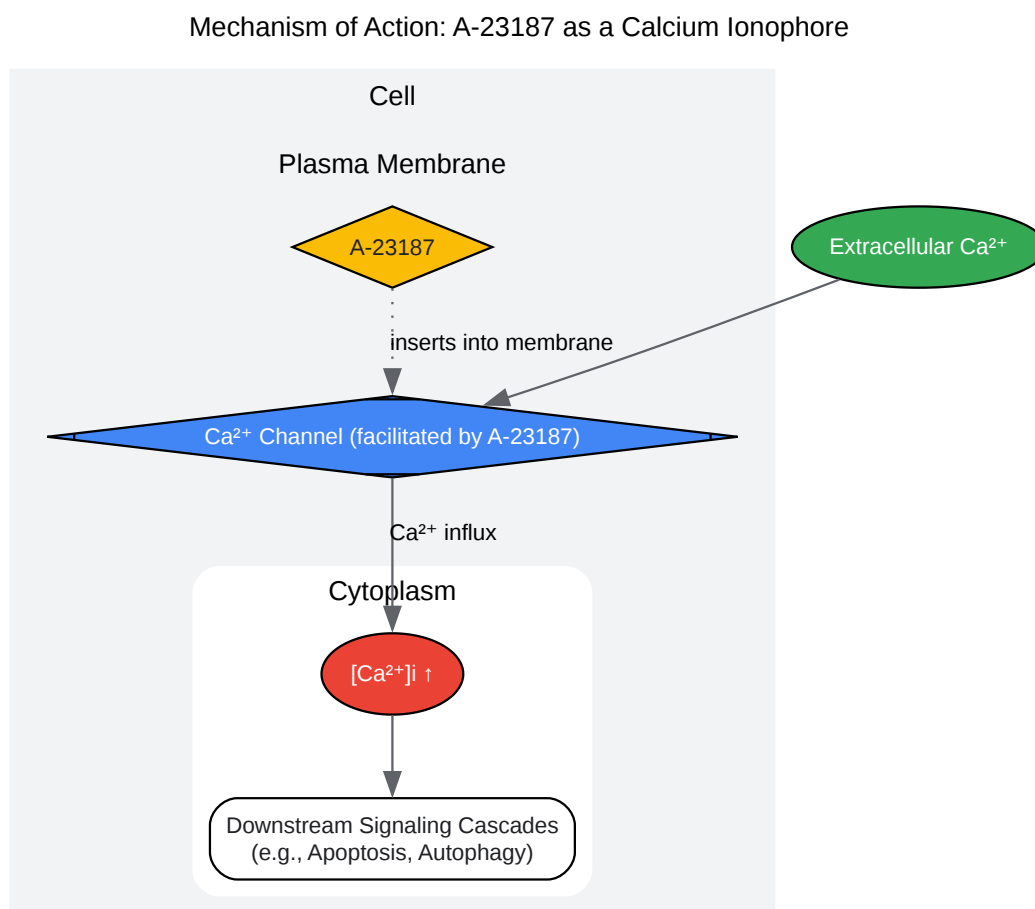
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Caption: Workflow for A-23187 stock and working solution preparation.

Mechanism of Action and Signaling Pathway

A-23187 acts as a calcium ionophore, creating a pathway for Ca^{2+} ions to move down their electrochemical gradient and enter the cytoplasm from the extracellular space or from intracellular stores like the endoplasmic reticulum. This rapid increase in intracellular Ca^{2+} concentration triggers a cascade of downstream signaling events.

The following diagram depicts the mechanism of action of A-23187 and its impact on intracellular calcium signaling.



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Caption: A-23187 facilitates Ca^{2+} influx, increasing intracellular Ca^{2+} .

Applications and Working Concentrations

A-23187 is a versatile tool with a broad range of applications in cellular and molecular biology research. The optimal working concentration and treatment duration are cell-type and application-dependent and should be determined empirically.

Application	Typical Working Concentration	Cell Type Examples	Reference
Induction of Apoptosis	100 nM - 10 μM	HL-60, Jurkat cells, Rat C6 glioma cells	
Induction of Autophagy	1 - 5 μM	Murine embryonic fibroblasts, Human colon cancer cells	
Oocyte Activation	0.5 $\mu\text{g/mL}$ (approx. 1 μM)	Human oocytes	
Stimulation of Cytokine Production	Varies	Mast cells	
Induction of ROS Generation	Varies	HL-60 cells, Rat neonatal cardiac myocytes	

Safety Precautions

A-23187 is a potent bioactive molecule and should be handled with appropriate safety precautions.

- Wear personal protective equipment (PPE), including gloves, a lab coat, and safety glasses, when handling the compound.
- Handle the lyophilized powder in a chemical fume hood to avoid inhalation.

- Consult the Safety Data Sheet (SDS) for detailed safety information.
- A-23187 is for research use only and is not intended for human or veterinary use.

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References

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